

physical and chemical hazards of dioctanoyl peroxide

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Compound of Interest

Compound Name: *Dioctanoyl peroxide*

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An In-depth Technical Guide to the Physical and Chemical Hazards of **Dioctanoyl Peroxide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dioctanoyl peroxide (CAS No. 762-16-3), also known as caprylyl peroxide, is an organic peroxide widely utilized as a radical initiator for polymerization processes, particularly for vinyl chloride.^{[1][2][3]} Its utility stems from the thermally labile oxygen-oxygen bond, which cleaves under moderate heat to generate free radicals.^[1] However, this inherent reactivity also renders it a significant physical and chemical hazard. Organic peroxides as a class are thermally unstable and can undergo self-accelerating decomposition.^[4] This decomposition can be initiated by heat, friction, mechanical shock, or contamination, potentially leading to fire, explosion, and the release of irritating or toxic gases.^{[4][5][6]}

This guide provides a comprehensive overview of the physical and chemical hazards associated with **dioctanoyl peroxide**, presenting quantitative data, safety protocols, and a logical workflow for risk mitigation to ensure its safe handling and use in a research and development setting.

Physical and Chemical Properties

The physical and chemical properties of **dioctanoyl peroxide** are crucial for understanding its hazard profile and for designing safe handling and storage procedures. It is described as a

white to light yellow crystalline solid or a straw-colored liquid with a sharp odor.[2][5][7] It is insoluble in water but soluble in most organic solvents.[2][7]

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₀ O ₄	[1][2][3]
Molecular Weight	286.41 g/mol	[2][3]
Appearance	White crystalline solid or powder; Straw-colored liquid	[5][6][7]
Odor	Sharp, pungent	[2][5][7]
Melting Point	29 °C	[1][2][3]
Boiling Point	348.8 °C (Predicted/Estimated)	[2][3][7]
Density	0.955 - 0.990 g/cm ³ (Predicted/Estimated)	[1][3][7]
Flash Point	115 - 149.3 °C	[3][7]
Vapor Pressure	0.1 Pa at 20°C	[2]
Water Solubility	7 µg/L at 20°C (Essentially insoluble)	[2][3][7]
LogP (Octanol-Water Partition Coefficient)	4.7 - 6.5 at 25°C	[2][3]

Hazard Identification and Classification

Dioctanoyl peroxide is classified as a hazardous substance due to its reactivity and potential health effects. It is an organic peroxide (Type C or D) and is recognized for causing skin irritation and allergic reactions.[1][5][8][9]

Hazard Class	GHS Classification	Hazard Statement	Source(s)
Physical Hazard	Organic Peroxide, Type C & D	H242: Heating may cause a fire	[1] [5] [8] [10]
Health Hazard	Skin Irritation, Category 2	H315: Causes skin irritation	[1] [5] [9]
Health Hazard	Skin Sensitization, Category 1	H317: May cause an allergic skin reaction	[1] [8] [9]
Health Hazard	Eye Irritation, Category 2	H319: Causes serious eye irritation	[5] [11]
Health Hazard	Reproductive Toxicity, Category 1B	H360: May damage fertility or the unborn child	[8] [11]
Environmental Hazard	Chronic Aquatic Toxicity, Category 2	H411: Toxic to aquatic life with long lasting effects	[11]

Chemical Hazards and Reactivity

Thermal Decomposition

The primary chemical hazard of **dioctanoyl peroxide** is its propensity for thermal decomposition. The weak oxygen-oxygen bond can break, initiating a self-accelerating decomposition if heat is not dissipated.[\[4\]](#) This can lead to a rapid increase in temperature and pressure within a container, potentially resulting in a violent rupture or explosion.[\[6\]](#) The rate of decomposition is highly temperature-dependent.

The thermal stability of an organic peroxide is often characterized by its half-life at various temperatures.

Temperature (°C)	Half-life (hours)	Source(s)
60	11.6	[1][9]
61	10.0	[1][9]
70	3.2	[1][9]
79	1.0	[1][9]
100	0.1 (6 minutes)	[1][9]

Hazardous decomposition products include carbon oxides.[6] When heated to decomposition, it can emit acrid smoke and irritating vapors.[5]

Incompatibilities and Hazardous Reactions

Dioctanoyl peroxide is a strong oxidizing agent and can react violently with a variety of substances.[2][5]

- Reducing Agents: Reacts with reducing agents.[1]
- Strongly Reduced Materials: May react explosively with materials such as sulfides and nitrides.[1][5]
- Contaminants: Contamination with strong acids, bases, and metal salts (especially those of copper and iron) can catalyze rapid decomposition even at ambient temperatures.[4]
- Combustible Materials: Contact with combustible materials may cause a fire.[6] Organic compounds can ignite on contact with concentrated peroxides.[2][5]
- Evaporation: Solutions of peroxides can become explosive when evaporated to or near dryness.[5][9]

Experimental Protocols and Safety Testing

Detailed, step-by-step experimental protocols for safety testing of specific chemicals like **dioctanoyl peroxide** are typically proprietary or found within specialized, subscription-based

scientific literature not accessible through general web searches. However, the principles of key safety tests for organic peroxides are well-established.

Self-Accelerating Decomposition Temperature (SADT)

The SADT is a critical safety parameter, defined as the lowest temperature at which a substance in its largest commercial packaging will undergo a self-accelerating decomposition. [4] This test is essential for determining safe storage and transport temperatures.

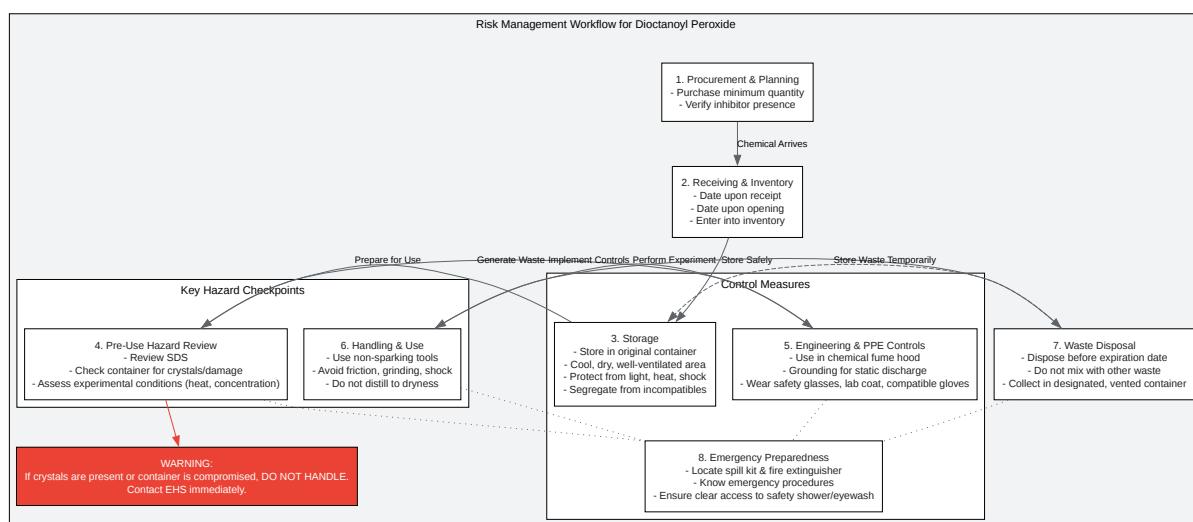
- **Methodology Principle:** The test involves placing the packaged peroxide in an oven and slowly raising the temperature. The temperature of the sample and the oven are continuously monitored. The SADT is the point at which the sample's temperature begins to rise independently of the oven temperature, indicating the onset of an uncontrollable, exothermic decomposition. The rate of decomposition and heat loss from the package are the two main factors influencing the SADT.[4]

Thermal Stability (Half-Life Determination)

- **Methodology Principle:** To determine the thermal decomposition kinetics, a dilute solution of the peroxide in a suitable solvent is maintained at a constant, elevated temperature. Samples are taken at regular intervals and the concentration of the remaining peroxide is measured, typically using chromatographic techniques (e.g., HPLC). The data is then used to calculate the first-order rate constant and the half-life of the peroxide at that specific temperature.[1] This process is repeated at various temperatures to build a thermal stability profile.

Risk Assessment and Control Workflow

Effective management of the hazards associated with **dioctanoyl peroxide** requires a systematic approach to risk assessment and control. The following workflow outlines the key steps from procurement to disposal.

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Caption: Risk management workflow for **dioctanoyl peroxide**.

Safe Handling and Storage Procedures

Adherence to strict safety protocols is mandatory when working with **dioctanoyl peroxide**.

Storage

- Store in a cool, well-ventilated place out of direct sunlight and away from areas of high fire hazard.[1][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][8][10]
- Store at temperatures that do not exceed the recommended maximum to maintain quality and safety.[12]
- Keep only in the original, tightly closed container.[5][10] Peroxide-forming chemicals should be stored in sealed, air-impermeable, light-resistant containers.[13]
- Store separately from incompatible materials, such as reducing agents, acids, bases, and metals.[1][5][10]

Handling

- Avoid contact with skin, eyes, and clothing.[8] Wear protective gloves, clothing, and eye/face protection.[8][10]
- Ensure adequate ventilation and avoid inhaling dust or vapors.[8]
- Ground and bond container and receiving equipment to prevent static discharge.[5][10]
- Do not subject the material to mechanical shock, friction, or impact, as this can pose an explosion hazard.[6]
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[8]
- Purchase only the amount of material needed for the short term to avoid prolonged storage. [14]

Spill and Disposal

- In case of a spill, eliminate all ignition sources.[9] Absorb with an inert, non-combustible material and transfer to a designated waste container.[15] Do not store waste in tightly sealed containers to allow for the venting of decomposition products.[12]
- Dispose of contents and container in accordance with local, regional, and national regulations.[8][10] Never dispose of peroxides down the drain.[5]

Conclusion

Dioctanoyl peroxide is a valuable chemical initiator whose utility is matched by its significant physical and chemical hazards. Its potential for rapid, exothermic decomposition requires that all personnel—from researchers to facility managers—treat it with the utmost respect. A thorough understanding of its properties, coupled with rigorous adherence to established safety workflows for storage, handling, and disposal, is essential for mitigating the risks of fire and explosion. By implementing the controls and following the guidance outlined in this document, scientific professionals can safely harness the reactivity of **dioctanoyl peroxide** in their research and development endeavors.

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